Preparation of Ac-LEHD-AMC stock solution in DMSO

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Compound of Interest

Compound Name:	*Ac-Leu-Glu-His-Asp-AMC*
Cat. No.:	*B8069961*

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Application Note: High-Integrity Preparation of Ac-LEHD-AMC Stock Solution

Executive Summary

Ac-LEHD-AMC (Acetyl-Leu-Glu-His-Asp-7-amino-4-methylcoumarin) is the gold-standard fluorogenic substrate for quantifying Caspase-9 activity, a critical initiator in the intrinsic apoptotic pathway.[1] While the assay chemistry is well-established, experimental variability often stems from improper stock solution preparation—specifically regarding solvent hygroscopicity, freeze-thaw degradation, and photometric calibration.[1]

This guide provides a rigorous, field-proven protocol for preparing a 10 mM Ac-LEHD-AMC stock solution in anhydrous DMSO, ensuring maximum signal-to-noise ratios and long-term stability.[1]

Mechanism of Action & Technical Profile

Ac-LEHD-AMC mimics the cleavage sequence of Caspase-9's natural substrates.[1] In its native state, the AMC fluorophore is quenched by the peptide bond. Upon enzymatic hydrolysis of the Asp-AMC bond by active Caspase-9, free AMC is released, exhibiting a strong blue fluorescence.[1][2][3][4]

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Physicochemical Properties

Property	Specification
Molecular Formula	(Free base)
Molecular Weight	711.72 g/mol (Check specific vial for salt forms)
Solubility	Soluble in DMSO, DMF, Ethanol
Excitation Max	340–380 nm (Peak 354 nm)
Emission Max	440–460 nm (Peak 442 nm)
Appearance	White to off-white lyophilized powder

Signal Transduction Pathway

The following diagram illustrates the specific position of Ac-LEHD-AMC within the apoptotic cascade.

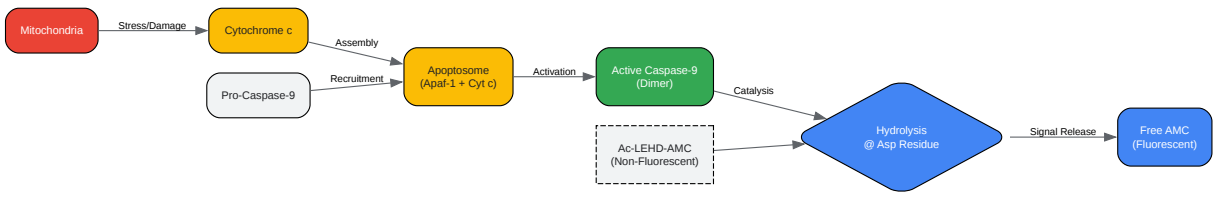

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Figure 1: Mechanism of Caspase-9 activation and fluorogenic signal generation.[1]

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Critical Reagents & Equipment

- Ac-LEHD-AMC: Store at -20°C desiccated.
- Solvent:Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%, molecular biology grade.
  - Why Anhydrous? Water in DMSO promotes slow hydrolysis of the peptide bond during storage, increasing background fluorescence. Use a fresh bottle or one stored over molecular sieves.
- Vortex Mixer: For solubilization.
- Amber Microcentrifuge Tubes: To protect the light-sensitive AMC moiety.

Protocol: Preparation of 10 mM Stock Solution

This protocol targets a 10 mM stock concentration, the industry standard for downstream dilutions.

Step 1: Mass Verification & Calculation

Do not assume the mass on the vial label is exact. Commercial peptides often contain salts (e.g., TFA) or water.[1]

- Best Practice: If precision is critical, weigh the powder. However, for small vials (e.g., 1 mg or 5 mg), it is safer to dissolve the entire contents to avoid loss during weighing.
- Calculation Formula:

  [1]

Quick Reference Dilution Table (Based on MW 711.72 g/mol):

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Mass of Ac-LEHD-AMC	Target Conc.[1][2][4]	Volume of Anhydrous DMSO
1 mg	10 mM	140.5 µL
5 mg	10 mM	702.5 µL
10 mg	10 mM	1.405 mL

Step 2: Solubilization

- Equilibrate the peptide vial to room temperature before opening. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- Add the calculated volume of Anhydrous DMSO directly to the vial.
- Vortex vigorously for 30–60 seconds.
- Visual Check: Inspect the solution against a light source. It should be completely clear and colorless. If particles persist, sonicate briefly (5–10 seconds) in a water bath.

Step 3: Aliquoting & Storage

- Divide the stock into small aliquots (e.g., 20–50 µL) in amber tubes to avoid freeze-thaw cycles.
- Storage Stability:
  - -20°C: Stable for 1–2 months.
  - -80°C: Stable for 6 months (Recommended).[1][5][6]
  - Note: Always store in the dark.[4]

Protocol: Assay Application (Working Solution)

The typical final concentration in a Caspase-9 assay is 50 µM.

Workflow Diagram

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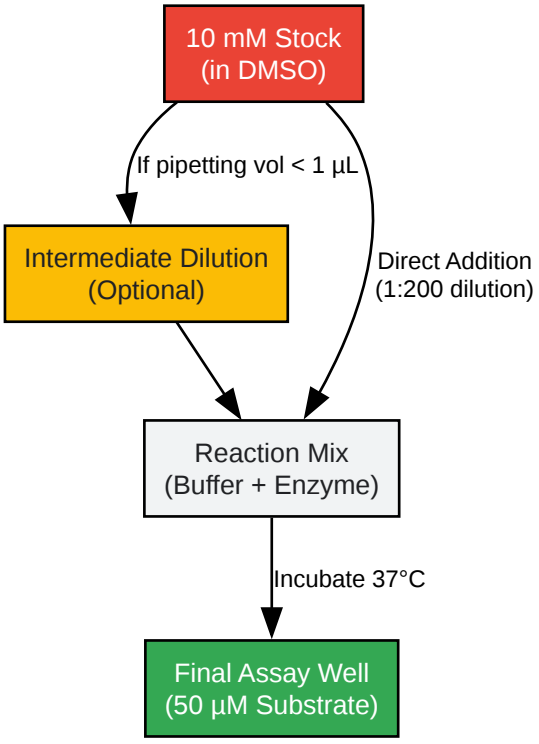

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Figure 2: Dilution workflow for assay setup.

Step-by-Step Assay Setup

- Prepare Assay Buffer:
  - 50 mM MES or HEPES (pH 6.5).[1]
  - 10% PEG 8000 (Stabilizes the enzyme).
  - 0.1% CHAPS (Detergent).[1][4]
  - 5 mM DTT (Critical: Add fresh; Caspases are cysteine proteases and require a reducing environment).
  - 1 mM EDTA.[3][4]
- Dilution:
  - Dilute the 10 mM stock 1:200 directly into the reaction buffer to achieve 50 µM.

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- Example: Add 0.5 µL of 10 mM stock to 99.5 µL of assay buffer/sample mix.

- Readout:
  - Incubate at 37°C for 30–60 minutes.
  - Measure Fluorescence: Ex 380 nm / Em 460 nm.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Free AMC contamination or hydrolysis.[1]	Check stock purity. Ensure DMSO was anhydrous. Subtract "No Enzyme" blank.
Precipitation upon Dilution	Peptide insolubility in aqueous buffer.	Ensure DMSO concentration in final assay is <1%. Vortex buffer immediately after adding substrate.
Low Signal	Inactive Enzyme or Oxidation.	Add fresh DTT to the assay buffer (essential). Ensure pH is 6.5 (Caspase-9 optimum).
Non-Linear Kinetics	Substrate depletion.	Reduce enzyme concentration or incubation time. Ensure substrate is in excess (for Caspase-9 is ~10-50 µM). [1]

References

- Thornberry, N. A., et al. (1997).[7] A combinatorial approach defines specificities of members of the caspase family and granzyme B. Journal of Biological Chemistry, 272(29), 17907-17911. Link
- Stennicke, H. R., & Salvesen, G. S. (1999). Caspases: preparation and characterization. Methods in Molecular Biology, 113, 3-9.[1]

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- AAT Bioquest. (n.d.). Ac-LEHD-AMC Product Protocol and Solubility Data. AAT Bioquest. Link[1]
- Cayman Chemical. (n.d.). Ac-LEHD-AMC (trifluoroacetate salt) Product Insert.[1][2] Cayman Chemical. Link

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Ac-LEHD-AMC *CAS 292633-16-0* | AAT Bioquest [aatbio.com]
- 3. stratech.co.uk [stratech.co.uk]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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